

Application of Fenofibrate-d4 in Preclinical Pharmacokinetic Studies

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Compound of Interest

Compound Name: Fenofibrate-d4

Cat. No.: B12391323

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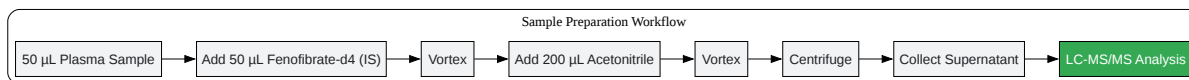
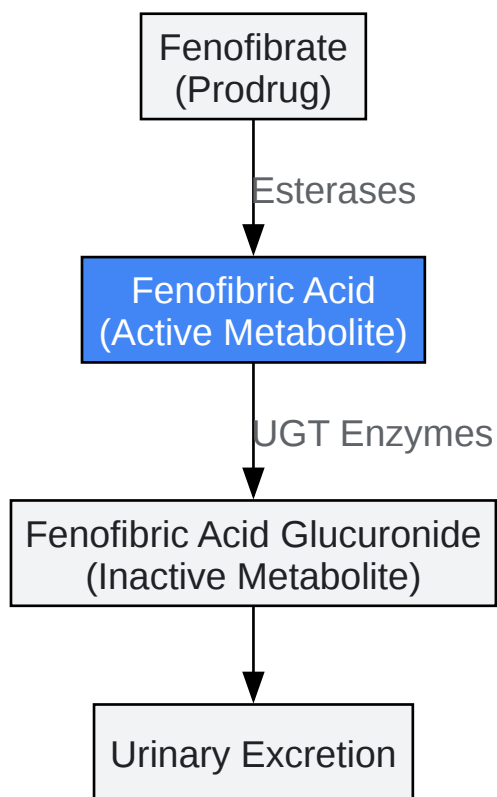
These application notes and protocols provide a comprehensive guide for the utilization of **Fenofibrate-d4** as an internal standard in the preclinical pharmacokinetic analysis of fenofibrate. Fenofibrate, a prodrug, is rapidly hydrolyzed in vivo to its active metabolite, fenofibric acid. Therefore, the quantification of fenofibric acid in biological matrices is essential for pharmacokinetic assessments. **Fenofibrate-d4**, a stable isotope-labeled analog of fenofibrate, is metabolized to fenofibric acid-d4, which serves as an ideal internal standard for the LC-MS/MS-based quantification of fenofibric acid, ensuring accuracy and precision in bioanalytical methods.

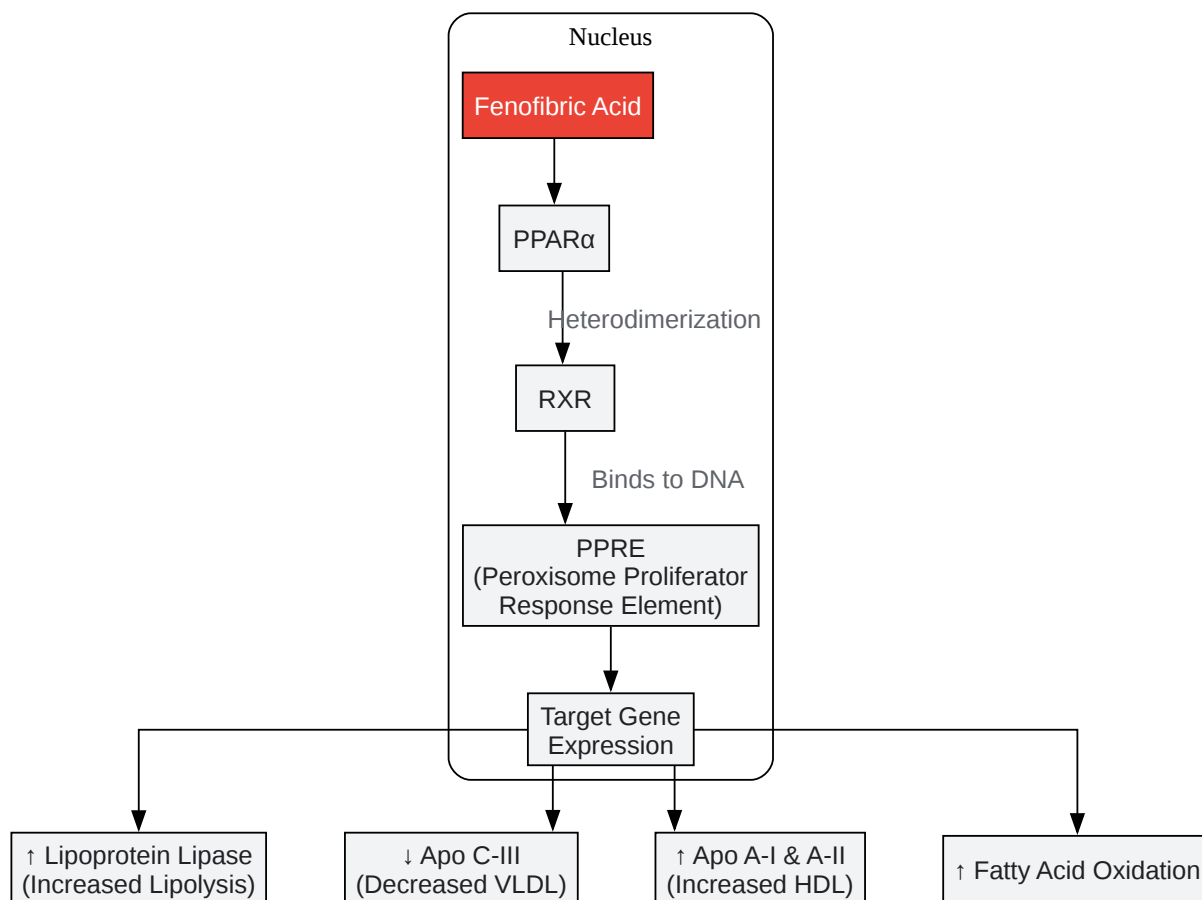
Principle and Rationale

In pharmacokinetic studies, an internal standard (IS) is crucial for correcting for the variability in sample preparation and instrument response. An ideal IS should have physicochemical properties very similar to the analyte but be distinguishable by the detector. A stable isotope-labeled version of the analyte is the gold standard for an IS in mass spectrometry-based assays. **Fenofibrate-d4** is converted to fenofibric acid-d4, which co-elutes with fenofibric acid during chromatographic separation and exhibits similar ionization efficiency in the mass spectrometer. However, it is readily differentiated by its higher mass-to-charge ratio (m/z), allowing for precise and accurate quantification of the endogenous fenofibric acid.

Metabolic Pathway of Fenofibrate

Fenofibrate is a prodrug that undergoes rapid and extensive hydrolysis by esterases in the plasma and tissues to its pharmacologically active metabolite, fenofibric acid.[1] Fenofibric acid is then primarily eliminated through glucuronidation.[1]





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References

- 1. go.drugbank.com [go.drugbank.com]
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